

Derazantinib mechanism of action FGFR inhibition

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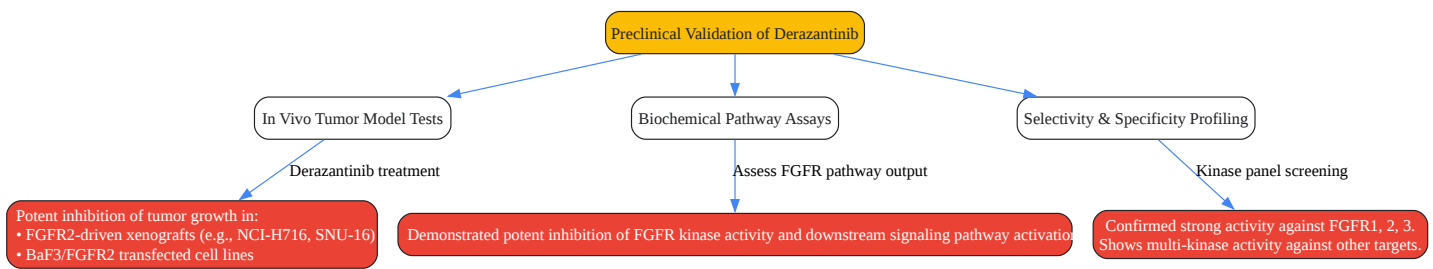
Compound Focus: Derazantinib

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Preclinical Evidence & Validation

The rationale for using **derazantinib** in cancers with FGFR2 alterations is strongly supported by preclinical data. The following workflow summarizes the key experiments used to validate its mechanism of action.



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Preclinical validation workflow for **derazantinib**.

Clinical Evidence and Key Data

The clinical efficacy of **derazantinib** has been primarily evaluated in patients with advanced, unresectable **intrahepatic cholangiocarcinoma (iCCA)** harboring **FGFR2 fusions**, a population with a high unmet medical need [1] [2].

A phase 1/2 study (NCT01752920) and the subsequent phase 2 FIDES-01 study (NCT03230318) demonstrated the following key efficacy outcomes, which are summarized in the table below [2] [3].

Efficacy Endpoint	Cohort 1: FGFR2 Fusions	Cohort 2: FGFR2 Mutations/Amplifications
Overall Response Rate (ORR)	22.3% [3]	6.8% [3]
Disease Control Rate (DCR)	75.7% [3]	63.6% [3]
Median Progression-Free Survival (PFS)	7.8 months [3] (5.7 months in earlier phase 1/2 [2])	8.3 months [3]
6-Month PFS Rate	53.9% [3]	53.9% [3]
Median Overall Survival (OS)	17.2 months [3]	15.9 months [3]

The safety profile of **derazantinib** is characterized by manageable on-target and class-effect toxicities [2] [3].

Adverse Event	Incidence (All Grades)	Notes
Hyperphosphatemia	75.9% [2] (35% [3] in larger study)	On-target, mechanism-based effect; managed with diet and phosphate binders [2].
Fatigue/Asthenia	69.0% [2] (33% [3] in larger study)	-

Adverse Event	Incidence (All Grades)	Notes
Increased AST/ALT	Common (Grade ≥ 3 : 9-10% [3])	Requires monitoring [3].
Ocular Toxicity	41.4% [2] (Dry eye: 24% [3])	Includes dry eyes; requires ophthalmologic assessment for symptoms [2].

Resistance Mechanisms

Despite initial efficacy, the duration of response to **derazantinib** and other FGFR inhibitors is often limited by the emergence of acquired resistance [1]. A key documented mechanism is the development of **secondary mutations in the FGFR2 kinase domain**, which can interfere with drug binding [1] [2]. Research strategies to overcome this include the development of **irreversible FGFR inhibitors** (e.g., futibatinib) that may be less susceptible to such resistance mutations [1].

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To cite this document: Smolecule. [Derazantinib mechanism of action FGFR inhibition]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b547998#derazantinib-mechanism-of-action-fgfr-inhibition>]

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